

Application of Ammonium Thiosulfate for Reducing Fumigant Emissions from Soil

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Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

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Application Notes and Protocols for Researchers and Scientists

Introduction

Soil fumigation is a critical agricultural practice for controlling soil-borne pathogens, nematodes, and weeds, particularly in high-value crops. However, the volatilization of fumigants such as 1,3-dichloropropene (1,3-D), chloropicrin (CP), and methyl bromide (MeBr) can lead to atmospheric emissions, posing environmental and health risks.[1][2] A promising strategy to mitigate these emissions is the application of **ammonium thiosulfate** (ATS), a common fertilizer, which can chemically degrade halogenated fumigants into non-volatile compounds.[3][4]

Thiosulfate ($S_2O_3^{2-}$), the active component in ATS, is a strong nucleophile that reacts with halogenated compounds, effectively dehalogenating them and reducing their volatility.[5] This document provides detailed application notes, quantitative data summaries, and experimental protocols for utilizing ATS to reduce fumigant emissions from soil.

Principle of Action

The primary mechanism by which **ammonium thiosulfate** reduces fumigant emissions is through nucleophilic substitution. The thiosulfate ion ($S_2O_3^{2-}$) attacks the electrophilic carbon atom bonded to a halogen (e.g., chlorine or bromine) in the fumigant molecule. This reaction displaces the halide ion and forms a non-volatile, less toxic organic thiosulfate compound. The reaction is effective for a range of halogenated fumigants, including MeBr, 1,3-D, and CP. The

rate of this degradation reaction is influenced by factors such as the ATS-to-fumigant molar ratio, soil temperature, and soil moisture.

Quantitative Data on Emission Reduction

The effectiveness of ATS in reducing fumigant emissions has been quantified in several laboratory and column studies. The data consistently show a significant reduction in fumigant half-life and overall emissions with increasing ATS application rates.

Table 1: Effect of **Ammonium Thiosulfate** (ATS) on the Half-life ($t_{1/2}$) of Soil Fumigants in Laboratory Studies.

Fumigant	Soil Type	ATS:Fumigant Molar Ratio	Temperature (°C)	Control $t_{1/2}$ (hours)	ATS-Treated $t_{1/2}$ (hours)	Source(s)
Methyl Bromide (MeBr)	Arlington Sandy Loam	4:1	20	133	< 5	
1,3-Dichloropropene (1,3-D)	Hanford Sandy Loam	4:1	22 ± 3	86.0	9.5	
Chloropicrin (CP)	Hanford Sandy Loam	4:1	22 ± 3	16.3	5.5	

Table 2: Cumulative Emission Reduction of Fumigants Following ATS Application in Soil Column Studies.

Fumigant	Injection Depth	ATS Application Rate (kg ha ⁻¹)	Emission Reduction (%)	Study Duration (days)	Source(s)
Methyl Bromide (MeBr)	30 cm	660	> 83% (from 61% to <10%)	Not Specified	
1,3-Dichloropropene & Chloropicrin	Not Specified	ATS applied at various molar ratios	Data indicates significant reduction in soil-gas concentration, implying emission reduction	12	

Experimental Protocols

Protocol 1: Laboratory Soil Incubation for Measuring Fumigant Degradation

This protocol details a laboratory experiment to determine the degradation kinetics of a fumigant in soil amended with ATS.

Materials:

- Test soil (e.g., sandy loam), sieved (<4 mm)
- Fumigant standard (e.g., 1,3-D, CP, MeBr)
- **Ammonium thiosulfate** (ATS) solution (e.g., Thio-Sul®, 12-0-0-26)
- Glass vials (e.g., 20 mL) with Teflon-faced septa and aluminum caps
- Anhydrous sodium sulfate

- Ethyl acetate (or other suitable extraction solvent)
- Gas chromatograph (GC) with an appropriate detector (e.g., ECD)
- Incubator

Procedure:

- **Soil Preparation:** Air-dry and sieve the soil. Determine its water holding capacity.
- **ATS Amendment:** Prepare a stock solution of ATS. In a series of glass vials, place a known mass of soil (e.g., 10 g dry weight equivalent). Amend the soil with the ATS solution to achieve the desired ATS:fumigant molar ratios (e.g., 0:1 for control, 1:1, 2:1, 4:1). Adjust the soil water content to a consistent level (e.g., 11-12% w/w).
- **Fumigant Spiking:** Spike each vial with a known amount of the fumigant, typically dissolved in a carrier solvent like acetone, to achieve a target concentration (e.g., 0.5 mmol kg⁻¹).
- **Incubation:** Immediately seal the vials and place them in an incubator set to a constant temperature (e.g., 20°C) in the dark.
- **Sampling:** At predetermined time intervals (e.g., 0, 2, 4, 8, 24, 48, 96 hours), remove triplicate vials for each treatment and immediately freeze them (-20°C) to halt the reaction.
- **Extraction:** To extract the remaining fumigant, add a known amount of anhydrous sodium sulfate (to absorb water) and an extraction solvent (e.g., 10 mL ethyl acetate) to the still-frozen soil sample. Shake vigorously and allow the soil to settle.
- **Analysis:** Analyze the fumigant concentration in the ethyl acetate extract using a GC.
- **Data Analysis:** Plot the fumigant concentration over time for each treatment. Calculate the degradation rate and half-life ($t_{1/2}$) by fitting the data to an appropriate kinetic model (e.g., first-order kinetics).

Protocol 2: Soil Column Study for Measuring Emission Reduction

This protocol describes a method to evaluate the effectiveness of a surface ATS application in reducing fumigant volatilization from a soil column.

Materials:

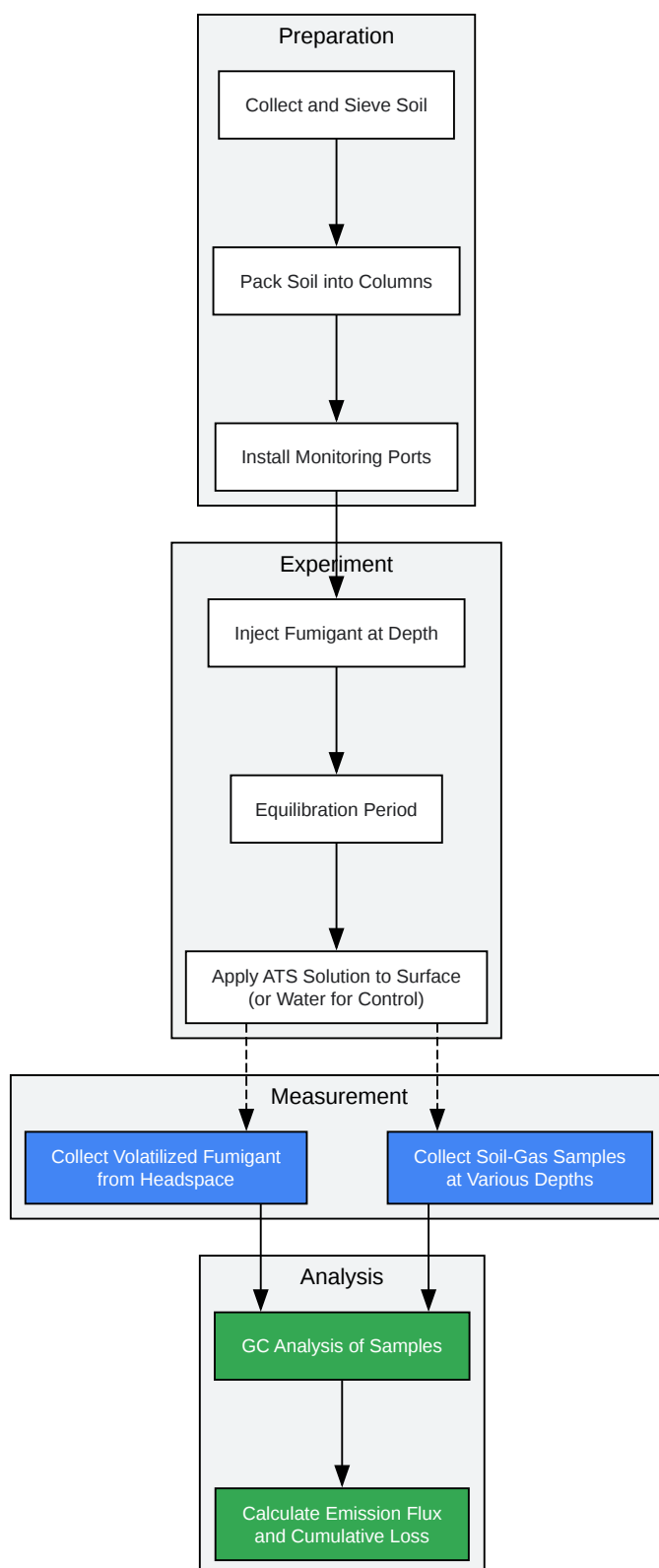
- Stainless steel or glass columns (e.g., 25 cm height x 15.5 cm i.d.).
- Test soil, packed to a known bulk density (e.g., 1.4 g cm⁻³).
- Fumigant (e.g., Telone C35, a mix of 1,3-D and CP).
- ATS solution.
- Drip irrigation tubing.
- Gas-tight syringes for sampling soil-gas.
- Sorbent tubes for trapping volatilized fumigant.
- Air sampling pump.
- GC for analysis.

Procedure:

- Column Preparation: Pack the columns with the test soil to the desired depth and bulk density.
- Fumigant Injection: Inject a known quantity of the fumigant into the center of the column at a specific depth (e.g., 10-30 cm).
- Equilibration: Allow the fumigant to distribute within the soil column for a set period (e.g., 6-22 hours).
- ATS Application: Apply the ATS solution to the soil surface. This can be done by spraying or, more controllably, through a drip irrigation system installed just below the soil surface. A control column should receive only water.

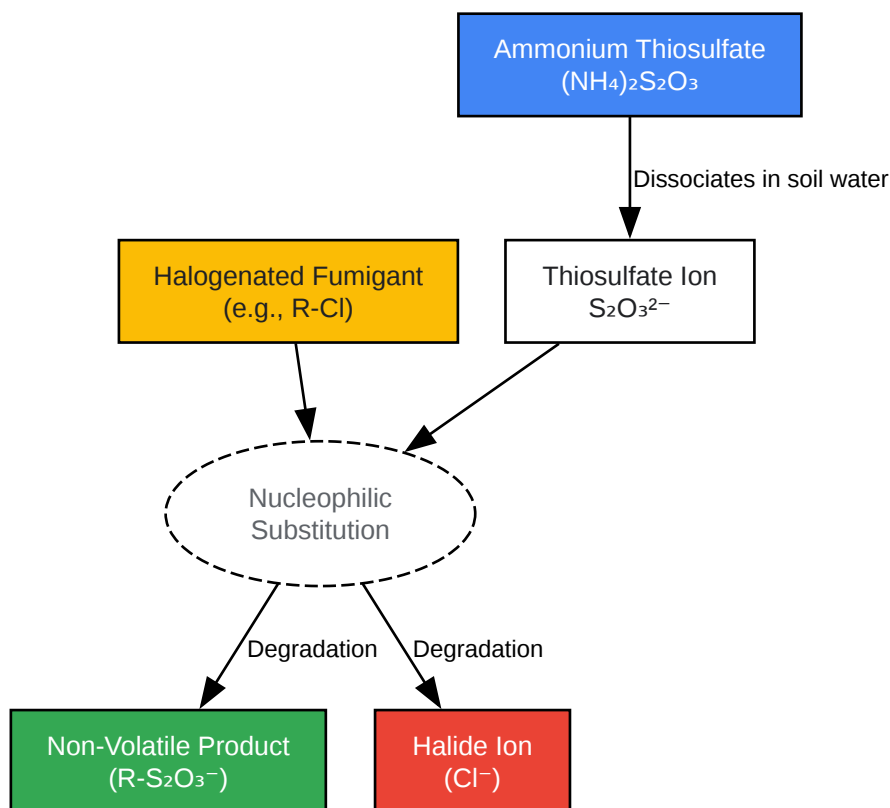
- Emission Measurement (Volatilization):
 - Mount a sampling chamber on top of the soil column.
 - Draw air from the chamber at a constant flow rate through a sorbent tube to trap the volatilized fumigant.
 - Change the sorbent tubes at regular intervals (e.g., every 3 hours initially, then less frequently).
- Soil-Gas Measurement: At various depths within the column, use gas-tight syringes to collect soil-gas samples through sampling ports.
- Analysis: Extract the fumigant from the sorbent tubes and analyze via GC. Directly inject the soil-gas samples into the GC.
- Data Calculation: Calculate the emission flux (mass per unit area per time) and the cumulative emission loss as a percentage of the total amount applied. Compare the results from the ATS-treated columns to the control.

Visualizations: Workflows and Pathways



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Caption: Experimental workflow for a soil column study.



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Caption: Chemical degradation pathway of fumigants by ATS.

Field Application Considerations

While laboratory results are promising, field application requires careful planning.

- **Application Method:** ATS can be sprayed onto the soil surface or applied through drip irrigation systems. Drip application may be particularly suitable for raised-bed production systems, as it can deliver ATS directly to the zone where fumigant concentrations are highest.
- **Application Rate:** The required amount of ATS depends on the fumigant application rate. Studies suggest that an ATS:fumigant molar ratio greater than 1:1 is needed for significant emission reduction. For a fumigant like 1,3-D, this could translate to approximately 75 gallons of a commercial ATS solution per acre.

- **Timing:** ATS can be applied before, at the same time as, or after fumigant injection. Application after fumigation allows the fumigant to perform its pest control function before being degraded.
- **Potential Side Effects:** High concentrations of thiosulfate and fumigants can lead to strong reactions in the soil, sometimes resulting in discoloration and unpleasant odors. The impact on soil microbiology and the efficacy of the fumigant against target pests should also be evaluated under field conditions.

Conclusion

The use of **ammonium thiosulfate** presents a viable and effective method for reducing harmful emissions from soil fumigants. The chemical reaction between thiosulfate and halogenated fumigants is rapid and leads to the formation of non-volatile products. The provided protocols offer a framework for researchers to quantify the efficacy of ATS for various fumigants and soil conditions. Further field-scale research is necessary to optimize application rates and methods to ensure both maximum emission reduction and continued pest control efficacy.

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